

Trifluenfuronate IUPAC name and chemical formula

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Compound of Interest

Compound Name: Trifluenfuronate

Cat. No.: B12750982

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Trifluenfuronate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trifluenfuronate**, a novel acaricide and nematicide. This document details its chemical identity, available data, and a framework for understanding its potential applications in agricultural and chemical research.

Core Chemical Identifiers

Trifluenfuronate is a complex isomeric mixture. A thorough understanding of its chemical nomenclature and structure is fundamental for any research or development activities.

Identifier	Value
IUPAC Name	mixture of 60–80% trans-isomers 3,4,4-trifluorobut-3-enyl (2RS,3RS)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate and 40–20% of the cis-isomers 3,4,4-trifluorobut-3-enyl (2RS,3SR)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate[1][2]
CAS Name	3,4,4-trifluoro-3-buten-1-yl tetrahydro-2-(2-methoxyphenyl)-5-oxo-3-furancarboxylate[1][2]
Chemical Formula	C ₁₆ H ₁₅ F ₃ O ₅ [1][2][3][4]
CAS Registry Number	2074661-82-6[1][2][3]
Other Names	sanfoshaxianzhi, Trifluorocide[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **Trifluenfuronate** is presented below. These properties are critical for understanding its environmental fate, bioavailability, and for formulation development.

Property	Value
Molecular Weight	344.28 g/mol [3]
Isomeric Nature	Technical Trifluenfuronate is a mixture of trans- and cis-isomers. The trans-isomers constitute 60-80% of the mixture, while the cis-isomers make up the remaining 20-40%. [1][2][4] The CAS Registry Number for the mixture of two trans-isomers is 2094595-23-8. [1][2]

Biological Activity

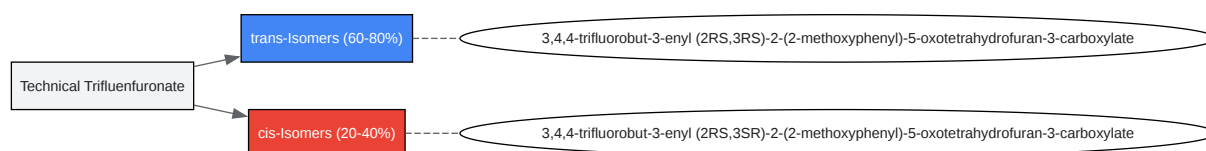
Trifluenfuronate is recognized for its activity as both an acaricide and a nematicide.[1][2] It has been shown to be effective against a variety of pests.

Target Pests Include:

- Plant-parasitic nematodes such as *Meloidogyne incognita*, *Ditylenchus*, *Heterodera*, and *Pratylenchus*.^[4]
- Spider mites, including the red spider mite (*Tetranychus cinnabarinus*), two-spotted spider mites, Hawthorn spider mite (*Tetranychus viennensis*), and citrus red mites.^[4]
- Tobacco whitefly.^[4]
- Diamondback moth.^[4]

Logical Relationship of Trifluenfuronate Isomers

The following diagram illustrates the composition of technical **Trifluenfuronate** from its constituent isomers.



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Caption: Isomeric composition of technical **Trifluenfuronate**.

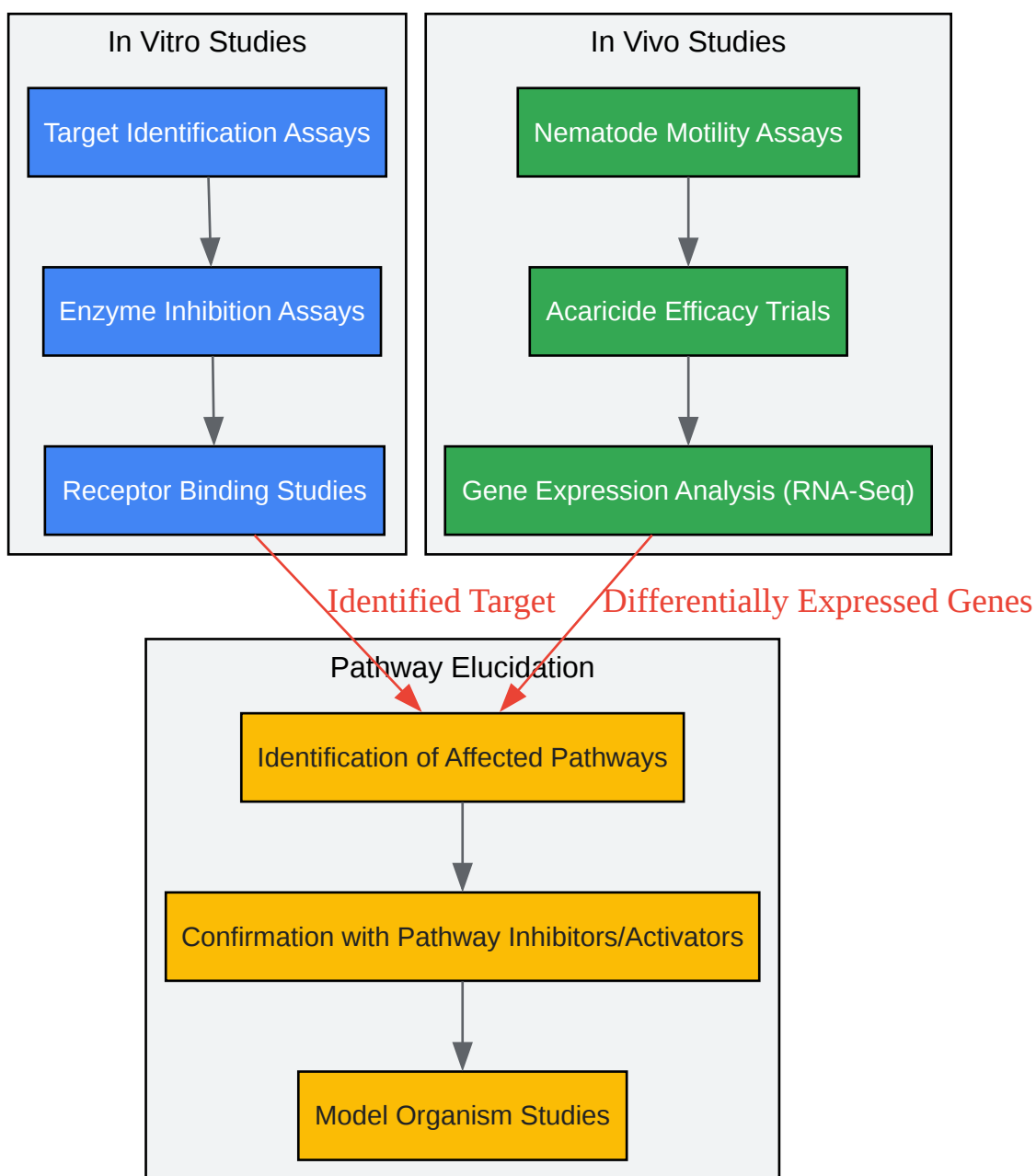
Experimental Protocols

Detailed experimental protocols for **Trifluenfuronate** are not readily available in the public domain at this time. Researchers interested in the specific methodologies for synthesis, bioassays, or toxicological studies should refer to the patent literature, such as patent number CN106342882A, assigned to Shandong United Pesticide Industry Co., Ltd.^[1] Further

investigation into the scientific literature and regulatory submissions may provide more detailed experimental designs.

Signaling Pathways

Information regarding the specific signaling pathways affected by **Trifluenfuronate** in target organisms is not yet publicly detailed. As a nematicide and acaricide, it is hypothesized to interfere with essential neurological or metabolic pathways in these invertebrates. Further research is required to elucidate the precise mechanism of action and the signaling cascades involved. A generalized workflow for investigating the mechanism of action is proposed below.



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Caption: Proposed workflow for elucidating **Trifluenfurionate**'s mechanism of action.

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